

# Personal protective equipment for handling 5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine

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## Compound of Interest

Compound Name: 5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine

Cat. No.: B1323442

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## Essential Safety and Handling Guide for 5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine

This guide provides critical safety and logistical information for the handling and disposal of **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential for ensuring a safe laboratory environment.

### Chemical Identifier and Properties

Property	Value
CAS Number	494771-62-9
Molecular Formula	C <sub>9</sub> H <sub>11</sub> IN <sub>2</sub> [1]
Molecular Weight	274.10 g/mol
Form	Solid[1]
Melting Point	104-109 °C
Signal Word	Warning

### Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine** are summarized below. A comprehensive PPE strategy is mandatory to mitigate these risks.

#### Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2
Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

#### Personal Protective Equipment (PPE) Requirements

PPE Item	Specification	Purpose
Hand Protection	Nitrile or butyl rubber gloves.[2] [3]	To prevent skin contact and absorption.[2]
Eye Protection	Chemical splash goggles or safety glasses with side-shields.[2][3]	To protect eyes from splashes. [2]
Body Protection	A flame-resistant lab coat worn over full-length clothing.[4]	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or a certified chemical fume hood. [2][3][5]	To avoid inhalation of dust and vapors.[2]

## Operational Plan: Step-by-Step Handling Procedures

All handling of **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine** must be conducted within a certified chemical fume hood to minimize inhalation exposure.[3][5]

### 1. Preparation and Weighing:

- Before handling, ensure all necessary PPE is correctly donned.
- Use a dedicated and clearly labeled set of spatulas and weighing boats.
- Handle the solid compound gently to avoid creating dust.

### 2. Solution Preparation:

- When dissolving the compound, add the solid to the solvent slowly to prevent splashing.
- Keep the container covered as much as possible during dissolution.

### 3. During the Experiment:

- Clearly label all containers with the chemical name and known hazards.
- Maintain a clean and organized work area.
- Avoid working alone. Ensure another person is aware of the work being conducted.

### 4. Post-Experiment:

- Decontaminate all surfaces and equipment that may have come into contact with the chemical using a suitable solvent (e.g., ethanol) followed by soap and water.
- Remove PPE in the correct order to avoid self-contamination (gloves first, then lab coat, then eye protection).
- Wash hands thoroughly with soap and water after removing PPE.

### Emergency Procedures

Exposure Route	First Aid Measures
Skin Contact	Wash the affected area immediately with plenty of soap and water.[6]
Eye Contact	Rinse eyes cautiously with water for at least 15 minutes.[5][6] Seek medical attention.[3][6]
Inhalation	Move to fresh air immediately.[6] If not breathing, give artificial respiration. Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting.[7][8] Rinse mouth.[7][8] Call a physician or poison control center immediately.[7]
Spills	For small spills, absorb the material with an inert, non-combustible absorbent (e.g., vermiculite, sand).[2][5] For large spills, contact your institution's Environmental Health and Safety (EHS) department immediately.[2]

## Disposal Plan

All waste containing **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine** must be treated as hazardous waste.  
[2][9]

### 1. Waste Segregation:

- Do not mix waste with other incompatible waste streams, such as strong oxidizing agents and acids.[2][5]
- Collect all solid waste, including contaminated weighing boats and paper towels, in a clearly labeled, sealed hazardous waste container.[9]
- Collect all liquid waste containing the compound in a dedicated, sealed, and clearly labeled hazardous waste container.[9]

### 2. Container Labeling:

- The hazardous waste container must be clearly labeled with "Hazardous Waste," the full chemical name, and associated hazard symbols (e.g., "Harmful," "Irritant").

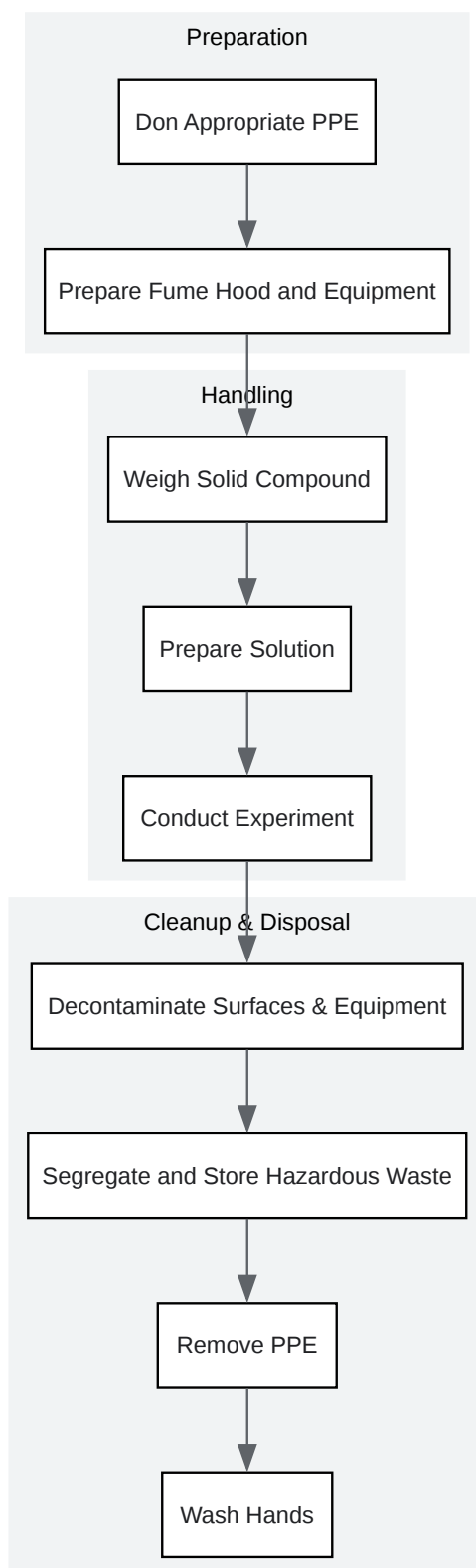
### 3. Storage:

- Store the waste container in a designated, well-ventilated, and secure satellite accumulation area.
- Keep the container away from sources of ignition.[\[5\]](#)

### 4. Final Disposal:

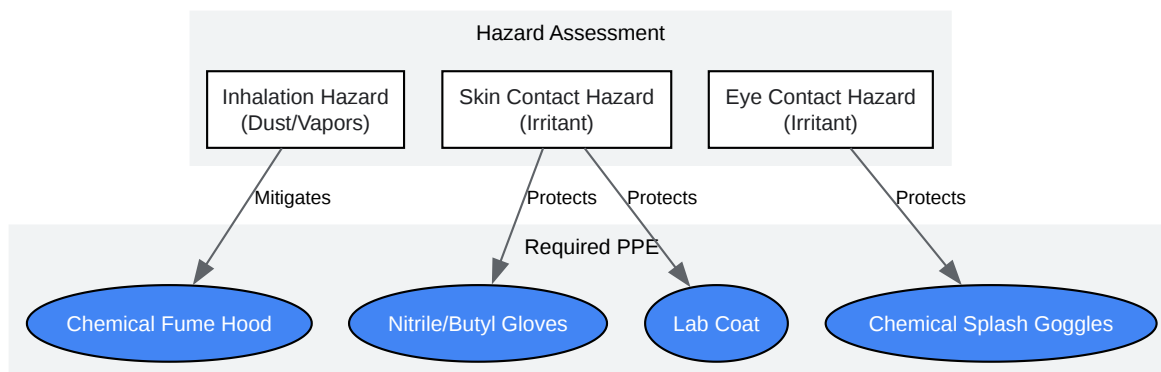
- When the container is full or no longer in use, arrange for its disposal through your institution's EHS department in accordance with local, state, and federal regulations.

## Visual Workflow and Logic Diagrams



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Caption: Workflow for the safe handling of **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine**.



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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine]. BenchChem, [2025]. [Online PDF]. Available at:

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